

Personal protective equipment for handling 4-(1,3-Benzothiazol-2-yl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1,3-Benzothiazol-2-yl)phenol

Cat. No.: B1266075

[Get Quote](#)

Essential Safety and Handling Guide for 4-(1,3-Benzothiazol-2-yl)phenol

Disclaimer: A specific Safety Data Sheet (SDS) for **4-(1,3-Benzothiazol-2-yl)phenol** was not located in the public domain. The following guidance is synthesized from safety information for structurally related compounds, including phenol and other benzothiazole derivatives.

Researchers must consult the supplier-specific SDS for this compound and conduct a thorough risk assessment before handling.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals handling **4-(1,3-Benzothiazol-2-yl)phenol**.

Chemical Properties and Hazard Identification

While detailed toxicological data for **4-(1,3-Benzothiazol-2-yl)phenol** is not readily available, related compounds suggest it may cause skin, eye, and respiratory irritation.^[1] Phenol, a related structural component, is corrosive and toxic, capable of causing severe burns and systemic toxicity upon absorption.^{[2][3]} Benzothiazole derivatives are also known to be harmful if swallowed, in contact with skin, or inhaled.^{[4][5]}

Property	Value	Source
Molecular Formula	C13H9NOS	[6]
Molecular Weight	227.28 g/mol	[6]
Melting Point	228.6-229 °C	[7]
Boiling Point	418.7°C at 760 mmHg	[7]
Density	1.337 g/cm ³	[7]
Water Solubility	6.6 µg/mL	[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **4-(1,3-Benzothiazol-2-yl)phenol**, based on the hazards associated with related compounds.

Body Part	Recommended PPE	Specifications and Best Practices
Hands	Double-layered chemical-resistant gloves	Wear two pairs of 4 mil or one pair of 8 mil nitrile gloves with extended cuffs.[8] For spill cleanup, Silver Shield®, Viton®, or other gloves rated for slow breakthrough with phenol should be used.[8]
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield	Standard laboratory safety glasses are a minimum requirement. Goggles and a face shield are recommended when handling larger quantities or when there is a risk of splashing.[9]
Body	Laboratory coat	A standard, flame-resistant lab coat should be worn and buttoned completely.
Respiratory	Use in a well-ventilated area or fume hood	Work with open containers, especially if heating, should be conducted in a certified chemical fume hood.[8] If vapors or aerosols are generated, a NIOSH-approved respirator may be necessary. [5]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are accessible within 10 seconds.[3] Prepare a designated work area, preferably within a chemical fume hood.[8] Assemble a spill kit and a phenol first aid kit.[2][3]

- Donning PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.
- Handling the Compound: Handle in a well-ventilated place.[7] Avoid the formation of dust and aerosols.[7] Use non-sparking tools to prevent ignition sources.[7]
- Post-Handling: After work is complete, wipe down the work area with a soap and water solution.[8] Carefully remove and dispose of gloves and any other contaminated disposable PPE. Wash hands and face thoroughly after handling.[5]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[7] Keep away from incompatible materials such as oxidizing agents.

Waste Disposal Plan

All waste materials contaminated with **4-(1,3-Benzothiazol-2-yl)phenol** should be treated as hazardous waste.

- Segregation: Collect all contaminated materials (e.g., gloves, wipes, pipette tips) in a designated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.
- Storage: Store the sealed waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department in accordance with local, state, and federal regulations.

Emergency Procedures

Accidental Exposure

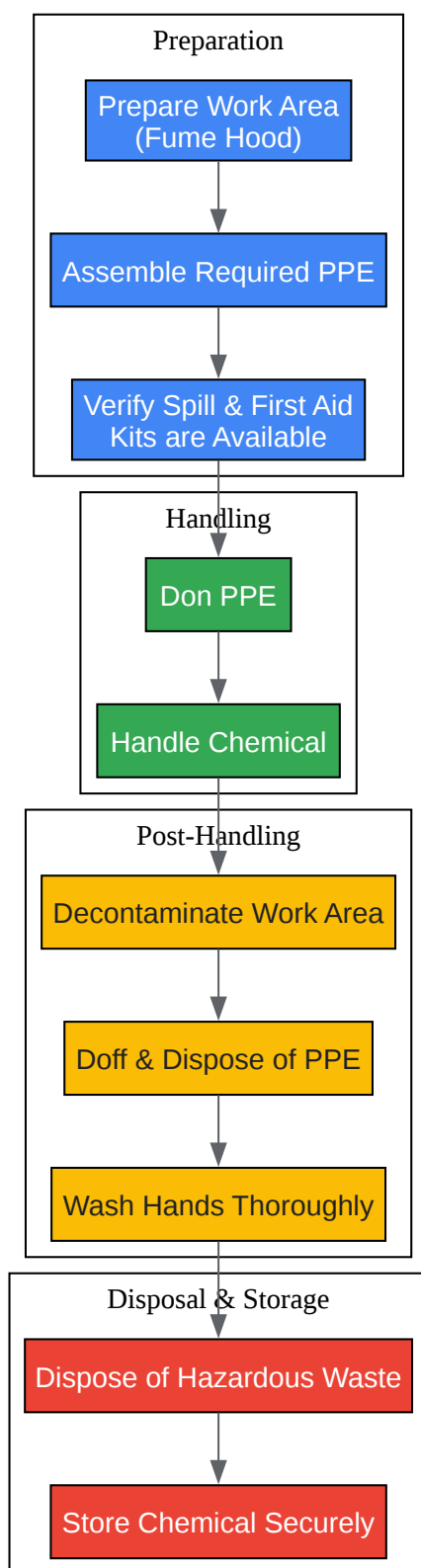
Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [9] Rapidly decontaminate the skin by wiping with a gauze pad soaked in polyethylene glycol (PEG 300 or 400).[2][3] Continue until there is no detectable odor of phenol.[3] If PEG is unavailable, use vegetable oil, isopropyl alcohol, or soap and water.[8] Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
Inhalation	Move the affected person to fresh air.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water and give them 4-8 ounces of water or milk to drink.[3] Seek immediate medical attention.[3]

Spill Response

- **Evacuate:** Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- **Alert:** Notify colleagues and your supervisor. For large spills, contact your institution's EHS department.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, and if you are trained and have the appropriate PPE, contain the spill with an absorbent material like vermiculite.[2]

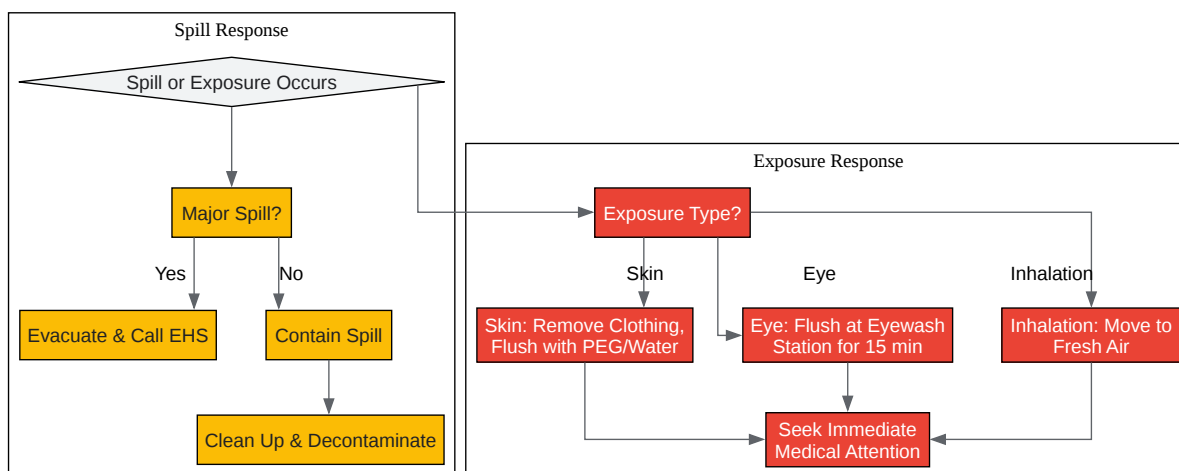
- Clean Up: Carefully collect the absorbed material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with soap and water.

Visual Guides



[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure for Handling **4-(1,3-Benzothiazol-2-yl)phenol**.



[Click to download full resolution via product page](#)

Caption: Emergency Decision-Making for Spills and Exposures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. PHENOL FIRST AID and personal protective equipment [protocols.io]
- 3. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]

- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 4-(1,3-BENZOTHAZOL-2-YL)PHENOL | 6265-55-0 [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. safety.duke.edu [safety.duke.edu]
- 9. Phenol SOP [ehs.cornell.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(1,3-Benzothiazol-2-yl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266075#personal-protective-equipment-for-handling-4-1-3-benzothiazol-2-yl-phenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com